

molecular formula and weight of 2-Hexyl-1-decanol

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Compound of Interest

Compound Name: 2-Hexyl-1-decanol

Cat. No.: B030547

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In-Depth Technical Profile of 2-Hexyl-1-decanol

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical overview of **2-Hexyl-1-decanol**, a branched-chain fatty alcohol. Its utility in various industrial and pharmaceutical applications stems from its properties as a surfactant, emollient, and lubricant. This guide summarizes its fundamental molecular and physical characteristics.

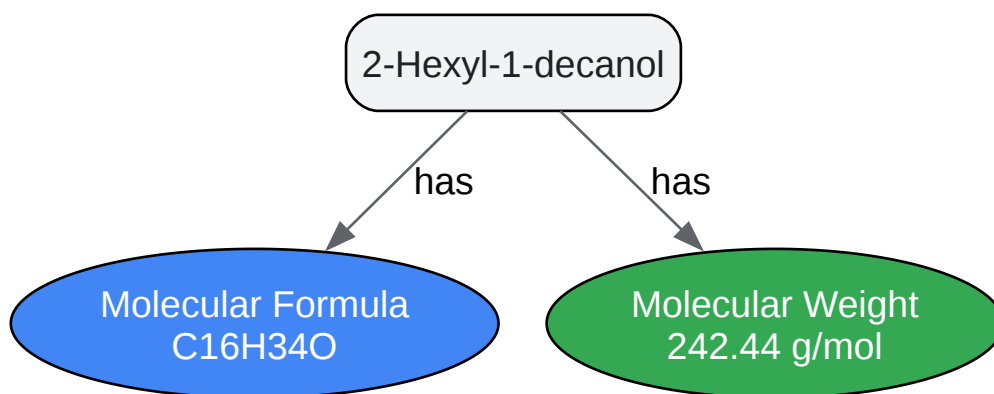
Chemical and Physical Properties

2-Hexyl-1-decanol is an aliphatic alcohol characterized by a 16-carbon chain. At room temperature, it presents as a colorless to pale yellow, oily liquid with a mild, sweet odor. Its branched structure influences its physical properties, such as its melting and boiling points.

Property	Value	Source
Molecular Formula	C16H34O	
Molecular Weight	242.44 g/mol	
CAS Number	2425-77-6	
Linear Formula	CH3(CH2)7CH[(CH2)5CH3]C H2OH	
Physical Description	Colorless oily liquid with a mild sweet odor	
Density	0.836 g/mL at 25 °C	
Boiling Point	193-197 °C at 33 mmHg	
Melting Point	-21 to -15 °C	
Synonyms	2-Hexyldecanol, Hexyldecanol, Guerbitol 16	

Structural and Molecular Relationships

The following diagram illustrates the direct relationship between the chemical's name and its fundamental molecular properties.



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Core properties of **2-Hexyl-1-decanol**.

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